

Comprehensive Safety and Handling Guide for Mellitic Acid

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Compound of Interest

Compound Name: **Mellitic acid**

Cat. No.: **B123989**

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **Mellitic acid** in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Mellitic acid is a benzenopolycarboxylic acid that requires careful handling due to its hazardous properties. It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation. [1]
Eye Irritation	H319	Causes serious eye irritation. [1]
Specific Target Organ Toxicity	H335	May cause respiratory irritation. [2]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory when handling **Mellitic acid** to prevent exposure.[\[1\]](#)[\[4\]](#)

PPE Category	Specification	Rationale
Eye and Face Protection	Safety goggles with side protection or a face shield.[5]	Protects against splashes and dust particles that can cause serious eye irritation.[1][5]
Skin Protection	Chemical-resistant gloves (Nitrile or Butyl rubber recommended).[5][6] Acid-resistant lab coat or coveralls.	Prevents direct skin contact, which can cause irritation and burns.[1][7]
Respiratory Protection	N95 (US) or equivalent dust mask. Use in a well-ventilated area, preferably within a fume hood with local exhaust.[1][2]	Minimizes inhalation of dust particles, which can lead to respiratory tract irritation.[2][5]

Operational Plan: Safe Handling and Storage

Handling Procedures:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[1]
- Ventilation: Always handle **Mellitic acid** in a well-ventilated area or inside a chemical fume hood to prevent the dispersion of dust.[1][8]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes, and prevent inhalation of the powder.[1]
- Hygiene: Wash hands and face thoroughly after handling the substance.[1] Do not eat, drink, or smoke in the work area. Contaminated clothing should be removed and washed before reuse.[1]

Storage Procedures:

- Short-Term Storage: May be stored at room temperature.[9]
- Long-Term Storage: It is recommended to store at -20°C for long-term stability.[9]

- Container: Keep the container tightly closed and store in a dry place.[8]
- Labeling: Ensure all containers are clearly labeled with the chemical name and associated hazards.[10]

Storage Condition	Temperature
Short-Term	Room Temperature
Long-Term	-20°C

Emergency Procedures

Immediate and appropriate response to an exposure or spill is crucial.

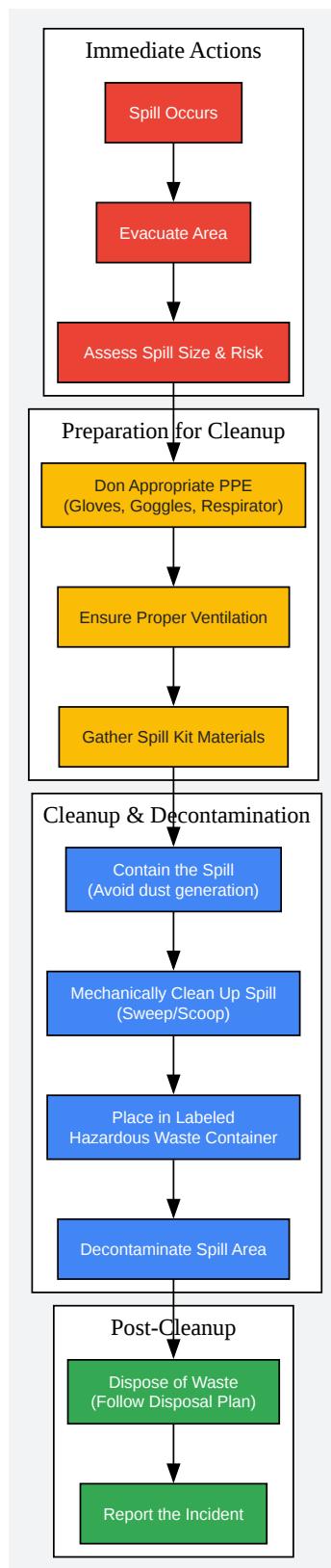
First Aid Measures:

- Eye Contact: Immediately rinse cautiously with plenty of water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention from an ophthalmologist.[1]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water.[2] If skin irritation occurs, get medical advice.[1]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1][2] If feeling unwell, seek medical attention.[1]
- Ingestion: Rinse the mouth with water.[1] Do NOT induce vomiting. Seek immediate medical attention.

Spill Response Plan: In the event of a spill, follow these steps to ensure safe cleanup:

- Evacuate: Evacuate non-essential personnel from the immediate area.[1]
- Ventilate: Ensure the area is well-ventilated.[8]
- PPE: Wear the appropriate personal protective equipment as detailed in Section 2.[1]

- Containment: Prevent the powder from spreading or becoming airborne. Avoid generating dust.[\[8\]](#)
- Cleanup: Carefully sweep or scoop up the spilled solid material.[\[8\]](#) Take up the material mechanically and place it into a suitable, labeled container for disposal.[\[8\]](#)
- Decontamination: Clean the affected area thoroughly once the spilled material has been removed.
- Disposal: Dispose of the waste material according to the disposal plan outlined below.



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Caption: Workflow for handling a **Mellitic acid** spill.

Disposal Plan

All waste containing **Mellitic acid** must be treated as hazardous waste.

Waste Collection and Disposal:

- Segregation: Collect **Mellitic acid** waste, including contaminated materials and spill cleanup debris, in a designated and clearly labeled hazardous waste container.
- Containerization: Use corrosion-resistant and leak-proof containers for waste storage.[11]
- Labeling: Label the waste container with "Hazardous Waste," the name "**Mellitic Acid**," and the associated hazard symbols.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.[11]
- Disposal: Arrange for the disposal of the hazardous waste through a licensed waste disposal company, in accordance with all local, state, and federal regulations.[1] Do not attempt to dispose of **Mellitic acid** down the drain. While neutralization is a possibility for some acids, it should only be performed by trained personnel with prior approval and is not recommended for organic acids like **Mellitic acid** which may have other hazardous characteristics.[12][13]

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